

Technical Support Center: Electrolyte Engineering for MK-2 DSSCs

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Compound of Interest

Compound Name: MK-2 Dye

CAS No.: 1037440-21-3

Cat. No.: B1429901

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Current Status: Operational Topic: High-Efficiency Electrolyte Formulation for **MK-2 Dye**
Assigned Specialist: Senior Application Scientist (Molecular Materials Division)

Executive Summary: The Molecular Engineering Approach

Welcome. If you are transitioning from small-molecule synthesis or pharmaceutical formulation to photovoltaics, you will recognize the challenges here: solubility, steric hindrance, and stability.

MK-2 (2-cyano-3-[5'-(9-ethyl-9H-carbazol-3-yl)-3',3'',3''',4-tetra-n-hexyl-[2,2',5',2'',5'',2''']-quaterthiophen-5-yl]acrylic acid) is not a simple ruthenium complex. It is a metal-free, alkyl-functionalized organic dye. Its long hexyl chains are its defining feature—they create a hydrophobic "canopy" over the

surface.

Your electrolyte strategy must respect this canopy. A standard N719 electrolyte will fail to extract maximum performance from MK-2 because the steric environment is different. This guide details the "Golden Batch" formulation and the mechanistic logic required to troubleshoot it.

Part 1: The "Golden Batch" Formulation

Do not deviate from this baseline until you have achieved stable reproducibility. This formulation balances mass transport (viscosity) with recombination resistance.

Target Metrics (Validated):

- : 0.71 – 0.75 V
- : 14.0 – 16.0 mA cm⁻²
- Fill Factor (FF): 0.70 – 0.75
- PCE ():
) : > 8.0%

The Protocol (Iodine-Based System)

Solvent Base: Acetonitrile (ACN) – High purity, anhydrous (<10 ppm

).

Component	Concentration	Role	Mechanism of Action
DMPII	0.6 M	Ionic Liquid Source	Provides the bulk reservoir. The imidazolium cation also helps screen the surface charge.
Iodine ()	0.03 - 0.05 M	Redox Active Species	Forms the (triiodide) acceptor. Critical: Keep low to minimize light absorption by the electrolyte itself.
Lil	0.1 M	Lewis Acid Additive	adsorbs to , shifting the Conduction Band () down. Increases electron injection efficiency ().
TBP	0.5 M	Surface Passivator	4-tert-butylpyridine adsorbs to , shifting up (negative). Increases and prevents back-reaction.[1]
GuNCS	0.1 M	Co-adsorbent (Optional)	Guanidinium thiocyanate.[1] Further

suppresses
recombination and
shifts

down slightly.

“

Critical Mixing Order:

- *Weigh Solids (DMPII, LiI, I2) into a volumetric flask.*
- *Add Acetonitrile to 80% volume. Sonicate until fully dissolved (iodine takes time).*
- *Add Liquids (TBP) last. TBP is a base; adding it early can sometimes cause localized precipitation if high concentrations of Li salts are present.*
- *Fill to volume with ACN.*

Part 2: Mechanism & Logic (The "Why")

You must understand the "Tug-of-War" between Lithium (

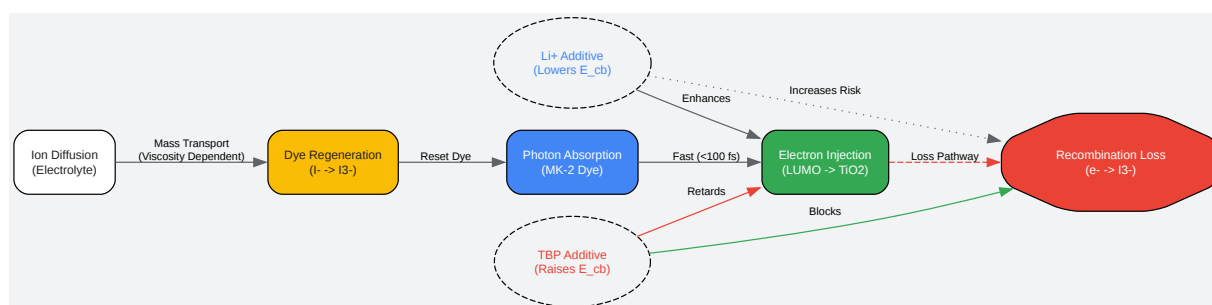
) and TBP. This is the primary control knob for MK-2 optimization.

- (The Accelerator): Pushes the
band edge down. This makes it easier for the MK-2 excited state electrons to inject into the
semiconductor. Result: Higher Current (
) , Lower Voltage (
).
- TBP (The Brake/Shield): Pushes the

band edge up and physically blocks the surface. Result: Higher Voltage (), Lower Current ().[2]

Why MK-2 is different: The hexyl chains on MK-2 already provide a "steric shield." Therefore, MK-2 cells are less sensitive to recombination than N719 cells, but they are more sensitive to diffusion limitations because the dye layer is thick and hydrophobic.

Visualizing the Pathway



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Figure 1: The Electrochemical Signal Pathway. Note the opposing effects of Li+ and TBP on the injection and recombination steps.

Part 3: Troubleshooting & FAQ

Q1: My

is stuck below 0.7V. What is wrong? A: This indicates high recombination (dark current).

- Check TBP: Is your TBP fresh? It absorbs water and

from air. Distill it or buy a fresh bottle.

- Increase TBP: Try increasing TBP to 0.6M or 0.8M.
- Dye Aggregation: MK-2 can aggregate if the dipping bath concentration is too high. Ensure you are using CDCA (Chenodeoxycholic acid) in the dye bath (ratio 1:1 or 2:1 with dye) to break up aggregates.

Q2: The efficiency drops rapidly (within hours). A: This is likely Solvent Volatility or Desorption.

- Leakage: Acetonitrile is extremely volatile. Check your sealant (Surlyn/Bynel).
- Desorption: MK-2 is held by a cyanoacrylic acid group. If your electrolyte contains water (>500ppm), it will hydrolyze the ester linkage or desorb the dye. Action: Add 3Å molecular sieves to your electrolyte storage bottle.

Q3: Can I use Cobalt electrolytes with MK-2? A: Yes, and you should for record efficiencies. Because MK-2 has those hydrophobic alkyl chains, it blocks the bulky Cobalt complex from touching the

surface. This allows you to use the

redox couple to boost

up to 0.9 - 1.0V.

- Note: Cobalt electrolytes are more viscous. You must use a thinner spacer (25 instead of 60) to avoid mass transport limitations.

Q4: My

is low (<12 mA), but the film looks dark red. A: You have an Injection Barrier. The conduction band of

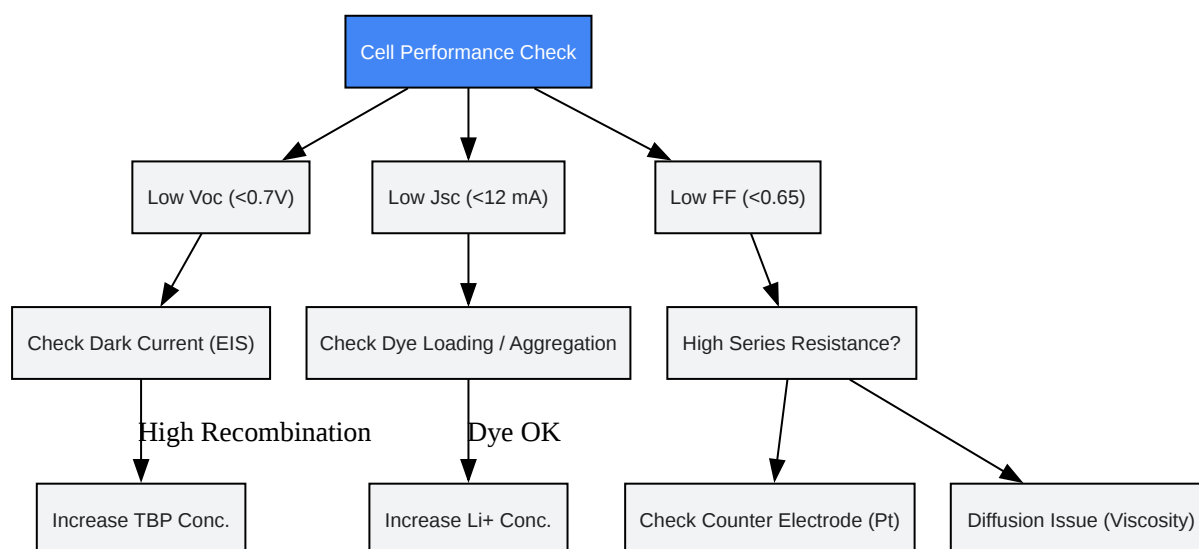
is likely too high relative to the dye LUMO.

- Fix: Add more

(up to 0.2 M). This lowers the band edge and restores the thermodynamic driving force for injection.

Part 4: Diagnostic Workflow

Use this logic tree to diagnose cell failure.



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Figure 2: Diagnostic Logic Tree for MK-2 DSSC Optimization.

References

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